

# (N)-Methyl Omeprazole-d3: A Technical Guide to Commercial Availability and Application

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## Compound of Interest

Compound Name: (N)-Methyl omeprazole-d3

Cat. No.: B2512416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, key specifications, and practical applications of **(N)-Methyl omeprazole-d3**. This deuterated analog of a primary omeprazole metabolite and impurity serves as a critical internal standard for bioanalytical studies, particularly in pharmacokinetic and drug metabolism research.

## Commercial Availability and Suppliers

**(N)-Methyl omeprazole-d3** is available from several specialized chemical suppliers catering to the research and pharmaceutical development sectors. It is typically offered as a mixture of isomers with methylation on the imidazole nitrogen. Below is a summary of key suppliers and their product information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Santa Cruz Biotechnology	N-Methyl Omeprazole-d3 (mixture of isomers)	89352-76-1	C <sub>18</sub> H <sub>18</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	362.46	For research use only.[1]
Toronto Research Chemicals (TRC)	N-Methyl Omeprazole-d3 (Mixture of isomers with the methylated nitrogens of imidazole)	89352-76-1	C <sub>18</sub> H <sub>18</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	362.46	Available in various pack sizes.[2][3]
MedChemExpress	Omeprazole-d3	922731-01-9	C <sub>17</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	348.43	While not the N-methylated form, indicates availability of deuterated omeprazole analogs.[4][5]
Cayman Chemical	Omeprazole-d3	934293-92-2	C <sub>17</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	348.4	Intended for use as an internal standard.[6]

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Clearsynth	N-Methyl Omeprazole- d3(Mixture of isomers with the methylated nitrogens of imidazole)	-	$C_{18}H_{18}D_3N_3O$ $^{33}S$	362.46	Listed under their stable isotopes category. <sup>[7]</sup>
Veeprho	Omeprazole- D3	934293-92-2	$C_{17}H_{16}D_3N_3O$ $^{33}S$	348.43	Utilized as an internal standard in analytical and pharmacokin etic research.  <sup>[8]</sup>
BLD Pharm	N-Methyl Omeprazole	89352-76-1	$C_{18}H_{21}N_3O_3S$	359.44	Non- deuterated form, but indicates supplier capabilities.  <sup>[9]</sup>

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## Technical Specifications

The quality and purity of stable isotope-labeled internal standards are paramount for accurate and reproducible bioanalytical results. While a specific Certificate of Analysis for **(N)-Methyl omeprazole-d3** is not publicly available from all suppliers, representative data from analogous compounds provide expected specifications.

## Physicochemical Properties

Property	Value	Source
Appearance	Off-White to Pale Yellow Solid	<a href="#">[4]</a> <a href="#">[10]</a>
Storage Temperature	-20°C for long-term storage	<a href="#">[2]</a> <a href="#">[4]</a>
Shipping Condition	Ambient temperature	<a href="#">[10]</a>
Solubility	Soluble in Acetonitrile:Water (1:1)	<a href="#">[10]</a>

## Purity and Isotopic Enrichment

Parameter	Specification	Notes
Chemical Purity (HPLC)	≥98%	A Certificate of Analysis for Omeprazole-d3 from MedChemExpress shows a purity of 98.99%. <a href="#">[4]</a> A CoA for the non-deuterated N-Methyl Omeprazole shows an HPLC purity of 99.24%. <a href="#">[10]</a> TRC specifies >95% (HPLC) for the deuterated N-methyl analog. <a href="#">[2]</a>
Isotopic Purity (Atom % D)	Expected ≥98%	A Certificate of Analysis for Omeprazole-d3 specifies 99% atom D. <a href="#">[11]</a>
Deuterated Forms	≥99% (d <sub>1</sub> -d <sub>3</sub> )	For Omeprazole-d <sub>3</sub> , Cayman Chemical specifies ≥99% deuterated forms. <a href="#">[6]</a>
Unlabeled Species (d <sub>0</sub> )	≤1%	For Omeprazole-d <sub>3</sub> , Cayman Chemical specifies ≤1% d <sub>0</sub> . <a href="#">[6]</a>

## Experimental Protocols

The primary application of **(N)-Methyl omeprazole-d3** is as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) methods for the quantification of N-Methyl

omeprazole or omeprazole and its metabolites in biological matrices.

## General Protocol for Bioanalytical Sample Preparation and Analysis

This protocol is a representative example for the use of a deuterated internal standard in a pharmacokinetic study.

### Materials:

- Biological matrix (e.g., plasma, brain homogenate)
- **(N)-Methyl omeprazole-d3** (Internal Standard, IS)
- Acetonitrile (ACN) with 0.1% formic acid
- Water with 0.1% formic acid
- Microcentrifuge tubes or 96-well plates
- Vortex mixer and centrifuge

### Procedure:

- Sample Thawing: Thaw frozen biological samples on ice.
- Internal Standard Spiking: Add a small, precise volume of a known concentration of **(N)-Methyl omeprazole-d3** solution to each sample (excluding blanks).
- Protein Precipitation: Add a larger volume of cold acetonitrile (typically 3-4 times the sample volume) to precipitate proteins.
- Vortexing and Centrifugation: Vortex the samples vigorously and then centrifuge at high speed to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new tube or well for LC-MS/MS analysis.

- LC-MS/MS Analysis: Inject the sample extract onto an appropriate LC column (e.g., C18) for chromatographic separation, followed by detection using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode.

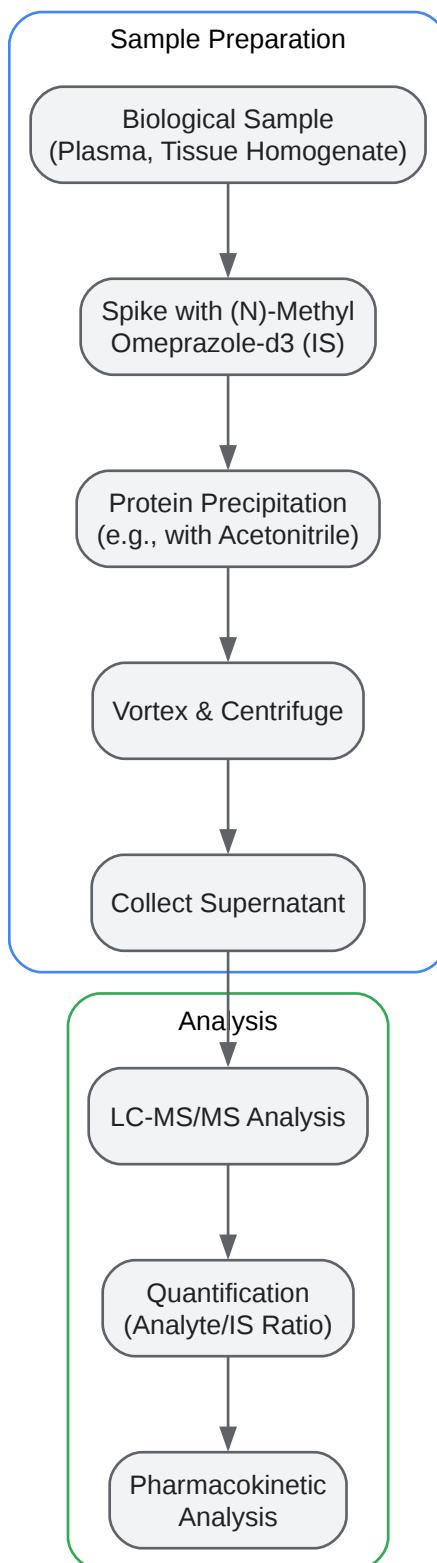
## Representative Synthesis of Deuterated Omeprazole Analogues

While a specific protocol for the synthesis of **(N)-Methyl omeprazole-d3** is not readily available in the public domain, the general synthesis of omeprazole and its analogues involves the coupling of a pyridine moiety with a benzimidazole core, followed by oxidation. Deuterium can be introduced at non-exchangeable positions on the aromatic rings of the precursors.

A common method for preparing deuterated aromatic compounds is through hydrogen-isotope exchange reactions, which can be catalyzed by metals such as rhodium.[\[12\]](#) The synthesis of omeprazole itself typically involves the reaction of 2-chloromethyl-4-methoxy-3,5-dimethylpyridine hydrochloride with 2-mercaptop-5-methoxybenzimidazole, followed by oxidation of the resulting sulfide to a sulfoxide.[\[13\]](#)

## Visualizations

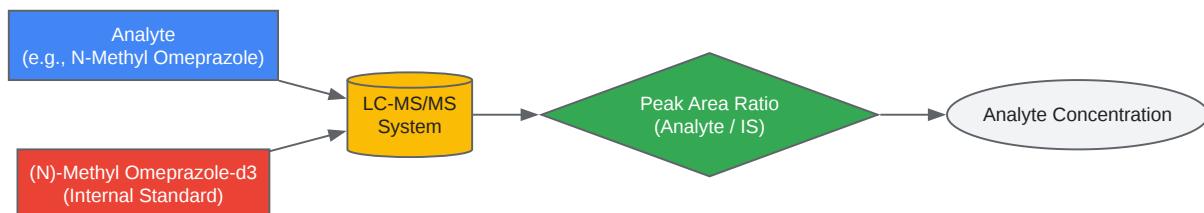
### General Workflow for a Pharmacokinetic Study Using a Deuterated Internal Standard



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Caption: Workflow for a typical pharmacokinetic study utilizing a deuterated internal standard.

## Logical Relationship in Bioanalytical Quantification



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Caption: The role of the internal standard in correcting for variability in LC-MS/MS analysis.

In conclusion, **(N)-Methyl omeprazole-d3** is a commercially available and essential tool for researchers in drug metabolism and pharmacokinetics. Its use as an internal standard, facilitated by its high isotopic and chemical purity, enables the accurate quantification of omeprazole and its metabolites in complex biological matrices. The protocols and workflows described herein provide a foundational guide for the effective implementation of this critical reagent in bioanalytical studies.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)